Application Note: 2-Amino-5-methoxypyridine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Amino-5-methoxypyridine*
CAS No.:	*10167-97-2*
Cat. No.:	*B021397*

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Introduction & Pharmacophore Utility[2]

2-Amino-5-methoxypyridine (CAS: 10167-97-2) is a privileged fragment in modern drug discovery, particularly within oncology and CNS therapeutic areas.[1][2] Unlike simple aminopyridines, the introduction of the methoxy group at the C5 position imparts specific electronic and metabolic advantages that make it a superior "hinge-binding" motif and a versatile precursor for fused heterocycles.

Physicochemical Profile[1][2][3][4][5][6][7]

- Molecular Weight: 124.14 g/mol [3][4]
- Appearance: Yellow to brown crystalline solid or liquid (low melting point ~38°C).[1][2]
- Basicity (pKa): The pyridine nitrogen is the most basic site (approx.[1][2] pKa ~6.0–6.5), modulated by the electron-donating methoxy group (EDG).[1][2]
- Solubility: Soluble in MeOH, DCM, and DMSO; sparingly soluble in water.[1][2]

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Why This Scaffold? (The "Senior Scientist" Insight)

In my experience, this scaffold solves two recurring problems in lead optimization:

- Metabolic Soft Spots: In many aniline-based kinase inhibitors, the position para to the amine is a hotspot for CYP450-mediated oxidation.[1][2] The C5-methoxy group in this pyridine analog effectively blocks this metabolic liability (blocking the para-position relative to the C2-amine).[1][2]

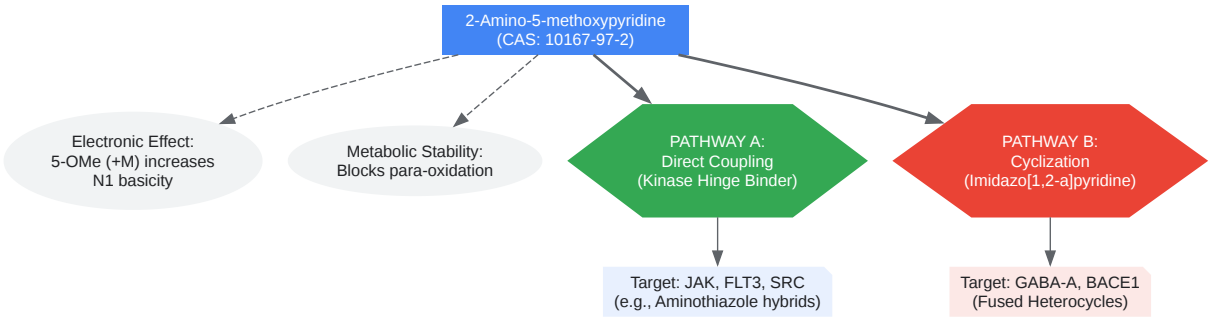
- Electronic Tuning: The 5-OMe group exerts a mesomeric (+M) effect, increasing the electron density on the ring nitrogen.[1][2] This strengthens the hydrogen bond acceptance capability of the pyridine nitrogen—critical for binding to the hinge region of kinases (e.g., Val/Leu backbone residues).[2]

Structural Utility & SAR Visualization[2]

The primary utility of **2-Amino-5-methoxypyridine** lies in its ability to mimic the adenine ring of ATP.[1][2] Below is a structural analysis of its binding mode and synthetic divergence.

Diagram 1: Pharmacophore & Synthetic Divergence

Caption: Logical flow showing the dual utility of the scaffold: as a direct kinase hinge binder (left) and as a precursor for imidazo[1,2-a]pyridines (right).[2]



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Synthetic Workflows & Protocols

Workflow A: Palladium-Catalyzed C-N Coupling (Buchwald-Hartwig)

Application: Attaching the scaffold to a heteroaryl core (e.g., chloropyrimidine or chlorothiazole) to create kinase inhibitors.[2]

Critical Challenge: Aminopyridines can poison Pd catalysts via bidentate coordination (using the ring N and exocyclic NH2).[1][2] Standard conditions often fail. Solution: Use bulky, biaryl phosphine ligands (BrettPhos or Xantphos) to prevent catalyst sequestration.[2]

Protocol 1: Optimized Buchwald Coupling

Target: Coupling **2-amino-5-methoxypyridine** with an aryl chloride.[1][2]

- Reagents:
  - Aryl Chloride (1.0 equiv)[2]
  - **2-Amino-5-methoxypyridine** (1.2 equiv)[1][2]
  - Catalyst:

    (2–5 mol%)[2]
  - Ligand: Xantphos (for rigidity) or BrettPhos (for difficult substrates) (5–10 mol%)[2]
  - Base:

    (2.0 equiv) - Crucial: Use dry, finely ground base.[2]
  - Solvent: 1,4-Dioxane (anhydrous).[1][2]
- Step-by-Step:

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- Step 1 (Inerting): Charge a flame-dried Schlenk tube with the aryl chloride, amine, base, Pd source, and ligand.[2] Evacuate and backfill with Argon ( ).[1][2]
- Step 2 (Solvation): Add anhydrous dioxane (0.1 M concentration relative to halide) via syringe.[1][2]
- Step 3 (Reaction): Heat to 100°C for 4–12 hours. Monitoring: Monitor by LCMS.[2] The starting amine (MW 124) is distinct, but watch for de-halogenated side products of the aryl core.[2]
- Step 4 (Workup): Cool to RT. Filter through a Celite pad (elute with EtOAc).[2] Concentrate.
- Step 5 (Purification): Flash chromatography (DCM/MeOH gradient).[1][2] Note: The product will likely be polar; start with 100% DCM and gradient to 10% MeOH.[1]

Workflow B: Groebke-Blackburn-Bienaymé (GBB) Cyclization

Application: One-pot synthesis of imidazo[1,2-a]pyridines, a scaffold found in GABA-modulators and anti-infectives.[2]

Protocol 2: Multicomponent GBB Reaction

Target: 3-amino-imidazo[1,2-a]pyridine derivatives.[2]

- Reagents:
  - **2-Amino-5-methoxypyridine** (1.0 equiv)[1][2][5]
  - Aldehyde (R-CHO) (1.0 equiv)[2]
  - Isocyanide (R-NC) (1.0 equiv)[2]
  - Catalyst: Scandium Triflate

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(5 mol%) or Iodine (

) (10 mol%).[1][2]

- Solvent: MeOH or DCM/MeOH (1:1).[1][2]

- Step-by-Step:
  - Step 1: Dissolve the amine and aldehyde in MeOH (0.5 M). Stir for 30 min at RT to form the imine intermediate (often visible as a color change).
  - Step 2: Add the catalyst followed by the isocyanide.[1][2]
  - Step 3: Stir at RT (or mild heat 50°C) for 12 hours.
  - Step 4:Self-Validation: Check TLC. The disappearance of the isocyanide (distinct foul odor) is a crude endpoint indicator.[1][2]
  - Step 5: Evaporate solvent and purify via silica gel chromatography.[1][2]

Reaction Optimization Matrix

Use this table to troubleshoot common synthetic issues with this specific scaffold.

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Variable	Condition A (Standard)	Condition B (Challenging)	Why? (Mechanistic Insight)
Base (Coupling)		NaOtBu	Carbonate is milder, preserving sensitive groups.[1][2] NaOtBu is stronger, required if the aryl halide is electron-rich.[1][2]
Ligand	Xantphos	BrettPhos / RuPhos	Xantphos works well for general coupling.[2] BrettPhos is required if the 2-aminopyridine acts as a catalyst poison.[2]
Cyclization Acid	Acetic Acid		Lewis acids ( ) often provide cleaner profiles than Brønsted acids for GBB reactions involving electron-rich amines.[1][2]
Solvent	Dioxane	t-Amyl Alcohol	Higher boiling point of t-Amyl alcohol allows for higher reaction temps (120°C+) to force sluggish couplings.[2]

Case Studies & Applications

Case Study 1: Src/Abl Kinase Inhibitors

In the development of compounds similar to Dasatinib and BMS-354825, the 2-aminopyridine moiety serves as the critical anchor to the ATP-binding site.[1]

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- Role: The ring nitrogen accepts a H-bond from the backbone NH (Met318 in Abl), while the exocyclic amino group donates a H-bond to the backbone carbonyl (Glu316).[2]
- Impact: Substitution of the simple pyridine with **2-amino-5-methoxypyridine** improved potency (

) and metabolic stability in liver microsome assays compared to the unsubstituted analog [1].[1][2]

Case Study 2: VRK1/2 Inhibitors

Researchers targeting Vaccinia-related kinases (VRK) utilized the 2-aminopyridine scaffold.[1][2][6]

- Observation: The 5-methoxy group was critical for filling a small hydrophobic pocket adjacent to the hinge, improving selectivity over other kinases [2].[1][2]

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